

A Comprehensive Technical Guide to 3-bromo-N-methylbenzenesulfonamide

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Compound of Interest

Compound Name: 3-bromo-N-methylbenzenesulfonamide

Cat. No.: B131356

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Introduction

3-bromo-N-methylbenzenesulfonamide is a significant chemical compound, particularly noted for its role as a building block in the synthesis of more complex molecules, including those with potential applications in pharmaceuticals.[1] This guide provides an in-depth analysis of its structure, properties, synthesis, and the broader context of its utility in scientific research and drug development. The benzenesulfonamide scaffold is a well-established pharmacophore, forming the basis for a multitude of therapeutic agents.[2][3] The strategic incorporation of a bromine atom and an N-methyl group modifies the electronic and steric properties of the parent molecule, offering unique opportunities for molecular design and optimization.

The presence of bromine in pharmaceuticals can enhance therapeutic activity, positively influence metabolism, and increase the duration of action.[4] Bromine and its derivatives are integral to the development of a wide range of medications, from antiseptics to anticancer drugs.[5][6] This versatility underscores the importance of brominated intermediates like **3-bromo-N-methylbenzenesulfonamide** in medicinal chemistry.[5]

This document serves as a technical resource for researchers, scientists, and professionals in drug development, offering both foundational knowledge and practical insights into the handling and application of this compound.

Molecular Structure and Properties

A thorough understanding of the physicochemical properties of **3-bromo-N-methylbenzenesulfonamide** is fundamental to its effective application. These properties dictate its behavior in chemical reactions, its solubility, and its potential interactions in biological systems.

Chemical Identity

- IUPAC Name: **3-bromo-N-methylbenzenesulfonamide**
- CAS Number: 153435-79-1[1][7]
- Molecular Formula: C₇H₈BrNO₂S[1]
- Molecular Weight: 250.1 g/mol [1]

Physicochemical Data

A summary of the key physicochemical properties is presented in the table below.

Property	Value	Source
Melting Point	62-66°C	[8]
Boiling Point	343.0±44.0°C at 760 mmHg	[8]
Density	1.6±0.1 g/cm ³	[8]
Flash Point	161.2±28.4°C	[8]
Physical Form	Solid	
Purity	Typically ≥98%	[1]

Structural Visualization

The chemical structure of **3-bromo-N-methylbenzenesulfonamide** is depicted below. The diagram highlights the key functional groups: the brominated benzene ring, the sulfonamide linkage, and the N-methyl group.

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